

Structural characterization of Paliperidone N-Oxide

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Compound of Interest

Compound Name: *Paliperidone N-Oxide*

CAS No.: 761460-08-6

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An In-Depth Technical Guide to the Structural Characterization of **Paliperidone N-Oxide**

Authored by: A Senior Application Scientist

Foreword: This guide provides a comprehensive framework for the structural characterization of **Paliperidone N-Oxide**, a critical related substance of the atypical antipsychotic, Paliperidone. As a major metabolite and a primary product of oxidative degradation, the unambiguous identification and characterization of **Paliperidone N-Oxide** are paramount for ensuring the quality, safety, and efficacy of Paliperidone drug products.^[1] This document is intended for researchers, analytical scientists, and professionals in drug development, offering a narrative built on the pillars of scientific integrity, field-proven insights, and authoritative grounding. We will move beyond rote protocols to explore the causal logic behind experimental choices, ensuring a robust and validated approach to structural elucidation.

Introduction: The Significance of Paliperidone N-Oxide

Paliperidone, the primary active metabolite of Risperidone, functions as a dopamine D2 and serotonin 5-HT2A receptor antagonist.[2][3] Its efficacy is well-established, but like any active pharmaceutical ingredient (API), its stability and degradation profile are of critical concern.

Paliperidone N-Oxide emerges as a key impurity, primarily formed under oxidative stress conditions.[4][5] Its presence in a drug substance or product can indicate instability and necessitates rigorous analytical control. Therefore, a definitive structural characterization is not merely an academic exercise but a regulatory and safety imperative.

This guide details the multi-technique approach required for a full structural confirmation, integrating chromatographic separation with spectroscopic analysis.

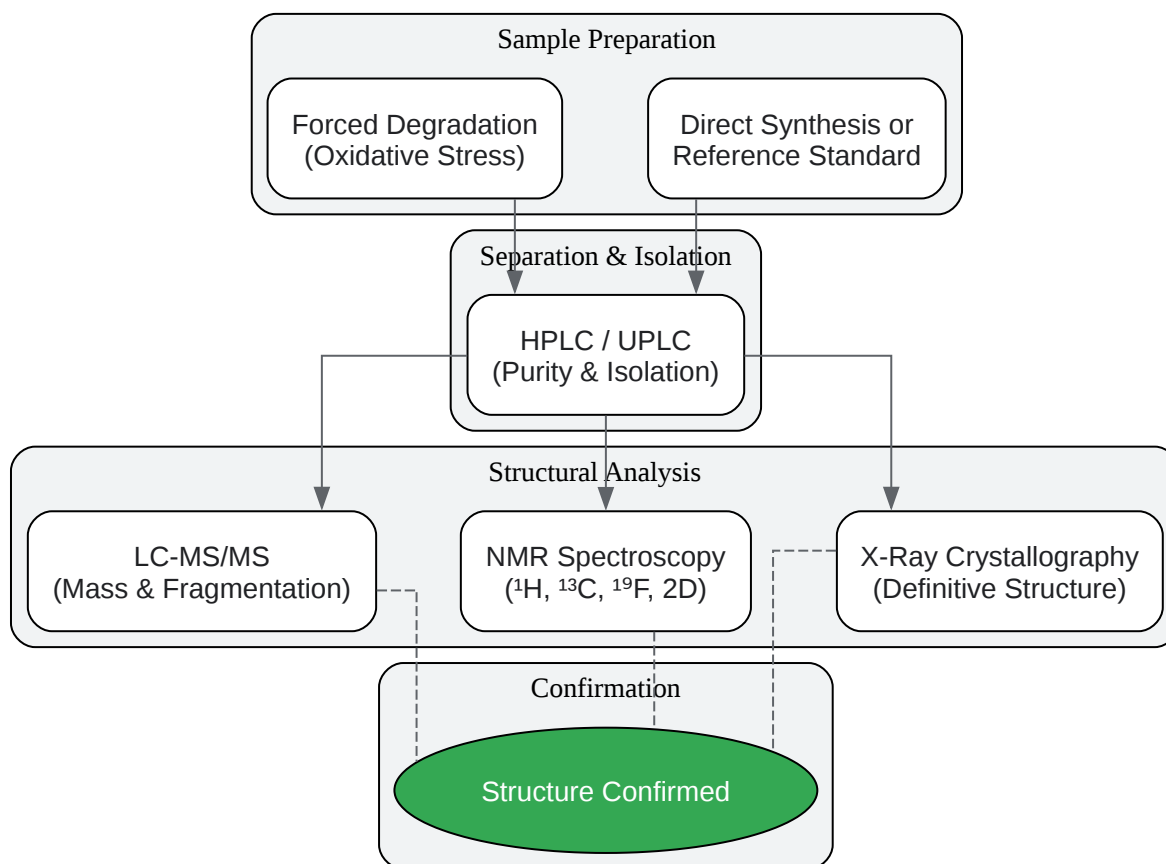
Foundational Physico-Chemical Properties

A complete characterization begins with understanding the fundamental properties of the molecule. **Paliperidone N-Oxide**, also known as Paliperidone Related Compound D, is the N-oxidized form of Paliperidone at the tertiary amine of the piperidine ring.[6][7]

Property	Value	Source
IUPAC Name	3-[2-[4-(6-fluoro-1,2-benzoxazol-3-yl)-1-oxidopiperidin-1-ium-1-yl]ethyl]-9-hydroxy-2-methyl-6,7,8,9-tetrahydropyrido[1,2-a]pyrimidin-4-one	PubChem[6]
Molecular Formula	C ₂₃ H ₂₇ FN ₄ O ₄	PubChem[6]
Molecular Weight	442.49 g/mol	BOC Sciences, PubChem[6][7]
Monoisotopic Mass	442.20163352 Da	PubChem[6]
CAS Number	761460-08-6	PubChem[6]
Appearance	White Solid	BOC Sciences[7]

The Characterization Workflow: A Strategic Overview

The structural elucidation of a pharmaceutical impurity like **Paliperidone N-Oxide** is a systematic process. It begins with isolation and purification, typically via chromatography, followed by a suite of spectroscopic techniques to piece together the molecular puzzle.



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Caption: Overall workflow for the structural characterization of **Paliperidone N-Oxide**.

Chromatographic Separation: The Prerequisite for Purity

Before any spectroscopic analysis can yield unambiguous data, the analyte must be separated from the parent drug and other related substances. Reversed-phase high-performance liquid chromatography (RP-HPLC) or ultra-performance liquid chromatography (RP-UPLC) is the method of choice.

Expertise & Causality: The choice of a C18 stationary phase is standard for molecules of this polarity. A gradient elution is often necessary to achieve adequate separation between the more polar N-oxide and the parent Paliperidone.^{[5][8]} The mobile phase typically consists of an aqueous buffer (e.g., ammonium acetate) and an organic modifier like acetonitrile. The buffer controls the ionization state of the molecule, enhancing peak shape and reproducibility, while the organic modifier controls retention.

Protocol: Stability-Indicating UPLC Method

This protocol is adapted from established methods for Paliperidone and its degradation products.^{[5][9]}

- System: UPLC system with a UV/PDA detector.
- Column: Acquity BEH C18 (50 mm × 2.1 mm, 1.7 μm).
- Mobile Phase A: 10 mM Ammonium Acetate in water.
- Mobile Phase B: Acetonitrile.
- Flow Rate: 0.6 mL/min.
- Gradient Program:
 - Initial: 90% A, 10% B
 - 2.0 min: 10% A, 90% B
 - 2.5 min: 10% A, 90% B
 - 2.6 min: 90% A, 10% B
 - 3.5 min: End of run

- Column Temperature: 30 °C.
- Detection Wavelength: 238 nm or 275 nm.[5][10]
- Injection Volume: 2 µL.
- Sample Preparation: Prepare samples in a mixture of mobile phase A and B (50:50 v/v) to ensure compatibility and good peak shape.

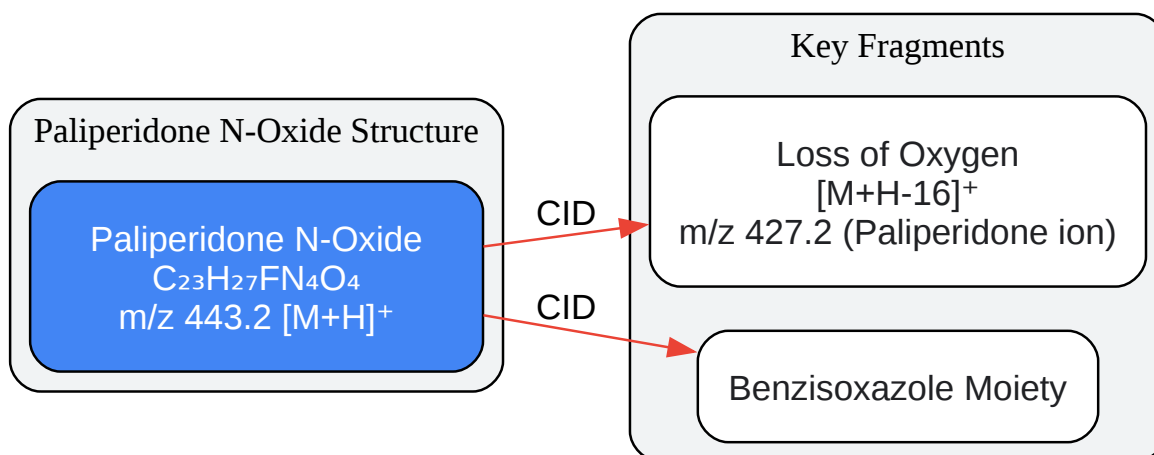
Trustworthiness: This method should be validated according to ICH guidelines (Q2(R1)) for specificity, linearity, accuracy, precision, and robustness. The specificity is proven by demonstrating baseline separation of **Paliperidone N-Oxide** from Paliperidone and other potential impurities.

Mass Spectrometry: Unveiling Mass and Fragmentation

Liquid Chromatography-Mass Spectrometry (LC-MS) is the cornerstone for confirming the molecular weight and probing the structure of impurities.

Expertise & Causality: Electrospray ionization (ESI) in positive mode is highly effective for this class of compounds due to the presence of basic nitrogen atoms that are readily protonated. High-resolution mass spectrometry (HRMS), using instruments like Quadrupole Time-of-Flight (Q-TOF) or Orbitrap, is crucial.[11] It provides a highly accurate mass measurement of the molecular ion ($[M+H]^+$), allowing for the confident determination of the elemental composition ($C_{23}H_{28}FN_4O_4^+$).

The fragmentation pattern (MS/MS) provides a structural fingerprint. The N-O bond is relatively labile and its cleavage is a key diagnostic fragmentation pathway.



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Caption: Key fragmentation pathways for **Paliperidone N-Oxide** in MS/MS.

Protocol: LC-MS/MS Analysis

- LC System: Couple the validated UPLC method described above to the mass spectrometer.
- MS System: Q-TOF or Orbitrap Mass Spectrometer.
- Ionization Mode: ESI Positive.
- Capillary Voltage: 3.5 kV.
- Source Temperature: 120 °C.
- Desolvation Temperature: 350 °C.
- MS Scan Range: m/z 100-600.
- MS/MS Analysis: Perform data-dependent acquisition (DDA) or targeted MS/MS on the precursor ion of m/z 443.2.
- Collision Energy: Ramp collision energy (e.g., 10-40 eV) to generate a rich fragmentation spectrum.

Trustworthiness: The accurate mass of the precursor ion should be within 5 ppm of the theoretical mass of $C_{23}H_{28}FN_4O_4^+$. The observation of a prominent fragment at m/z 427.2, corresponding to the protonated Paliperidone molecule ($[M+H-16]^+$), is strong evidence for the N-oxide structure.[\[4\]](#)[\[12\]](#)

NMR Spectroscopy: The Definitive Structural Blueprint

While MS provides strong evidence, Nuclear Magnetic Resonance (NMR) spectroscopy provides the definitive, atom-by-atom connectivity map of the molecule. A full suite of 1D (1H , ^{13}C , ^{19}F) and 2D (COSY, HSQC, HMBC) experiments is required.

Expertise & Causality: The most significant impact of N-oxidation is on the adjacent protons and carbons of the piperidine ring. The electron-withdrawing nature of the N-oxide group will cause a downfield shift (deshielding) of the alpha-protons (those on the carbons directly attached to the nitrogen) compared to their positions in the parent Paliperidone.[\[13\]](#)[\[14\]](#)

- 1H NMR: Expect the multiplets corresponding to the piperidine protons adjacent to the nitrogen to shift downfield by approximately 0.5-1.0 ppm.
- ^{13}C NMR: The carbons adjacent to the N-oxide will also experience a downfield shift.
- ^{19}F NMR: The fluorine signal should remain largely unchanged, confirming that the modification did not occur on the benzisoxazole ring.[\[13\]](#)
- 2D NMR:
 - HSQC will correlate the shifted piperidine protons directly to their attached carbons.
 - HMBC will show long-range correlations from these shifted protons to other parts of the molecule, confirming the overall structure remains intact.

Protocol: NMR Sample Analysis

- Sample Preparation: Dissolve 5-10 mg of the isolated, purified **Paliperidone N-Oxide** in a suitable deuterated solvent (e.g., $DMSO-d_6$ or $CDCl_3$).

- Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for optimal resolution.
- 1D Experiments: Acquire standard ^1H , $^{13}\text{C}\{^1\text{H}\}$, and ^{19}F spectra.
- 2D Experiments: Acquire gradient-selected, phase-sensitive 2D spectra:
 - ^1H - ^1H COSY (Correlation Spectroscopy) to establish proton-proton spin systems.
 - ^1H - ^{13}C HSQC (Heteronuclear Single Quantum Coherence) to identify one-bond proton-carbon correlations.
 - ^1H - ^{13}C HMBC (Heteronuclear Multiple Bond Correlation) to establish long-range (2-3 bond) connectivity, which is crucial for linking different fragments of the molecule.
- Data Processing: Process all spectra using appropriate software (e.g., MestReNova, TopSpin). Reference the spectra (e.g., TMS at 0.00 ppm for ^1H and ^{13}C in CDCl_3).
- Structural Assignment: Meticulously assign all proton and carbon signals, paying close attention to the chemical shifts and coupling patterns of the piperidine ring and comparing them to a reference spectrum of Paliperidone.

Orthogonal Confirmation: X-Ray Crystallography

For an unequivocal confirmation of structure and stereochemistry, single-crystal X-ray diffraction is the gold standard. While a crystal structure for the parent Paliperidone has been published, one for the N-oxide is not readily available in public literature.^{[15][16]} However, should a suitable single crystal be obtained, the methodology would be definitive.

Expertise & Causality: This technique provides the precise spatial coordinates of each atom in the crystal lattice, confirming not only the connectivity but also the conformation of the molecule in the solid state. Obtaining diffraction-quality crystals can be challenging and is often the rate-limiting step.

Conclusion

The structural characterization of **Paliperidone N-Oxide** is a multi-faceted process that relies on the synergistic application of modern analytical techniques. The workflow presented here—

from chromatographic separation to detailed spectroscopic analysis via MS and NMR—provides a robust, self-validating system. By understanding the causal principles behind each experimental choice, researchers can confidently and definitively elucidate the structure of this critical impurity, ensuring the integrity and safety of Paliperidone pharmaceuticals.

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